

Technical Support Center: C.I. Vat Green 9

Application on Natural Fibers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **C.I. Vat Green 9**

Cat. No.: **B1584405**

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on improving the wash fastness of **C.I. Vat Green 9** on natural fibers such as cotton.

Troubleshooting Guide

This guide addresses common issues encountered during the application of **C.I. Vat Green 9**, focusing on enhancing wash fastness.

Issue	Potential Cause	Recommended Solution
Poor Wash Fastness (Color Bleeding)	Incomplete removal of unfixed dye.	Ensure a thorough soaping process is carried out after oxidation. Treat the dyed fabric with a cationic fixing agent as a post-treatment.
Insufficient oxidation.	After dyeing, ensure the fabric is fully oxidized to convert the soluble leuco form of the dye back to its insoluble pigment form. This can be done through air oxidation or by using a chemical oxidizing agent.	
Uneven Dyeing	Improper vatting (reduction) of the dye.	Ensure the dye is fully reduced to its soluble leuco form before starting the dyeing process. Maintain the recommended temperature and concentration of reducing agent and alkali. [1]
Dye aggregation.	Use a suitable dispersing agent in the dyebath to prevent dye particles from clumping together.	
Shade Variation/Inconsistency	Fluctuations in dyeing parameters.	Strictly control the temperature, pH, and liquor ratio throughout the dyeing process. [1]
Water hardness.	Use softened or deionized water for dyeing, as hardness ions can interfere with the dye and chemicals.	

Low Color Yield	Incorrect dyeing temperature or pH.	Adhere to the recommended temperature and pH range for C.I. Vat Green 9 to ensure optimal dye uptake.
Inadequate amount of reducing agent or alkali.	Use the correct concentrations of sodium hydrosulphite and caustic soda to maintain the dye in its soluble form for fiber penetration.	

Frequently Asked Questions (FAQs)

Q1: What is **C.I. Vat Green 9** and why is it used on natural fibers?

C.I. Vat Green 9 is a vat dye known for its deep green shade and is primarily used for dyeing cellulosic fibers like cotton, viscose, and linen due to its potential for high fastness properties. [2] Vat dyes, in their insoluble form, are mechanically trapped within the fiber, leading to excellent wash fastness when applied correctly.

Q2: What is the typical wash fastness rating for **C.I. Vat Green 9**?

When dyed and finished properly, **C.I. Vat Green 9** can achieve a high wash fastness rating. According to supplier data, it can reach a fading rating of 5 and a staining rating of 4-5 on the grey scale when tested according to ISO standards.[2]

Q3: How does the soaping process improve wash fastness?

Soaping is a critical after-treatment step that involves washing the dyed fabric, typically at a boil, with a detergent and alkali solution. This process removes any unfixed dye particles from the fiber surface and helps to crystallize the dye molecules within the fiber, which significantly improves the final wash fastness and the true shade of the color.

Q4: What is a cationic fixing agent and how does it work?

A cationic fixing agent is a chemical with a positive charge that is applied to the dyed fabric as a final step. The positively charged fixing agent forms a complex with the negatively charged

(anionic) dye molecules, creating a larger, less soluble molecule that is more firmly trapped within the fiber. This further enhances the wash fastness.[3]

Q5: Can I skip the soaping step if I use a cationic fixing agent?

No, it is not recommended to skip the soaping step. Soaping is essential for removing the bulk of the unfixed dye. Applying a cationic fixing agent without prior soaping can lead to the fixing of loose dye on the surface, which can result in poor rubbing fastness and a "crocking" effect.

Data Presentation

The following table summarizes the expected wash fastness ratings for **C.I. Vat Green 9** on cotton fabric under different finishing conditions, based on typical industry performance. The ratings are on a grey scale of 1 to 5, where 5 is the best.[4][5][6]

Treatment Stage	Color Change (Fading)	Color Staining (on multifiber fabric)
After Dyeing & Oxidation (No Soaping)	3-4	2-3
After Soaping	4-5	4
After Soaping & Cationic Fixing Agent	5	4-5

Experimental Protocols

Exhaust Dyeing Protocol for C.I. Vat Green 9 on Cotton Fabric

This protocol is a standard laboratory procedure for dyeing cotton fabric with **C.I. Vat Green 9**.

Materials and Reagents:

- Scoured and bleached cotton fabric
- **C.I. Vat Green 9** dye powder

- Caustic Soda (Sodium Hydroxide)
- Sodium Hydrosulphite (Reducing Agent)
- Dispersing Agent
- Wetting Agent
- Acetic Acid (for neutralization)
- Hydrogen Peroxide (Oxidizing Agent)
- Non-ionic detergent
- Soda Ash
- Cationic Fixing Agent

Procedure:

- Vatting (Reduction):
 - Prepare a stock solution of the **C.I. Vat Green 9** dye by pasting it with a small amount of wetting and dispersing agent.
 - In a separate vessel, prepare a solution of caustic soda and sodium hydrosulphite in warm water (around 50-60°C).
 - Slowly add the dye paste to the reducing solution while stirring. Allow the mixture to stand for 10-15 minutes for complete reduction (vatting). The solution should change color, indicating the formation of the soluble leuco form of the dye.
- Dyeing:
 - Set up a dyebath with the required volume of water and heat to the recommended dyeing temperature (typically 50-60°C for this class of dye).
 - Add the vatted dye solution to the dyebath.

- Introduce the pre-wetted cotton fabric into the dyebath.
- Run the dyeing for 45-60 minutes, ensuring the fabric remains fully immersed.
- Rinsing and Oxidation:
 - Remove the fabric from the dyebath and rinse with cold water to remove excess liquor.
 - Oxidize the fabric by exposing it to air or by treating it in a bath containing an oxidizing agent (e.g., 1-2 g/L hydrogen peroxide) at a pH of 7.5-8.5 for 10-15 minutes. The original green color will reappear as the dye is converted back to its insoluble form.
 - Rinse the fabric thoroughly with water.
- Soaping:
 - Prepare a soaping bath containing 2 g/L of a non-ionic detergent and 1 g/L of soda ash.
 - Heat the bath to a boil (95-100°C).
 - Treat the oxidized fabric in the soaping bath for 15-20 minutes.
 - Rinse the fabric with hot and then cold water.
- After-treatment with Cationic Fixing Agent (Optional but Recommended):
 - Prepare a fresh bath with a cationic fixing agent according to the manufacturer's recommendation (typically 1-2% on the weight of the fabric).
 - Treat the soaped fabric in this bath at 40-50°C for 15-20 minutes.
 - Rinse the fabric with cold water and dry.

ISO 105-C06 Wash Fastness Test Protocol

This protocol outlines the standard procedure for testing the wash fastness of the dyed fabric.

[7][8]

Apparatus and Materials:

- Launder-Ometer or similar apparatus
- Stainless steel balls (6 mm diameter)
- Multifiber adjacent fabric (e.g., DW type containing wool, acetate, cotton, nylon, polyester, and acrylic)
- ECE reference detergent
- Sodium perborate
- Grey Scale for assessing color change and staining[6]
- Color matching cabinet

Procedure:

- Sample Preparation:
 - Cut a 10 cm x 4 cm specimen of the dyed fabric.
 - Stitch it together with a same-sized piece of multifiber adjacent fabric along one of the shorter sides.
- Test Conditions (Example: ISO 105-C06 C2S):
 - Temperature: 60°C
 - Detergent Solution: 4 g/L ECE detergent and 1 g/L sodium perborate in deionized water.
 - Liquor Ratio: 50:1
 - Steel Balls: 25
 - Time: 45 minutes
- Washing:
 - Place the composite specimen in a stainless steel container of the Launder-Ometer.

- Add the required number of steel balls and the pre-heated detergent solution.
- Run the machine for the specified time and temperature.

• Rinsing and Drying:

- Remove the specimen and rinse it twice in deionized water and then in cold running water.
- Squeeze out the excess water.
- Separate the dyed specimen and the multifiber fabric (except at the stitched edge) and dry them in air at a temperature not exceeding 60°C.

• Assessment:

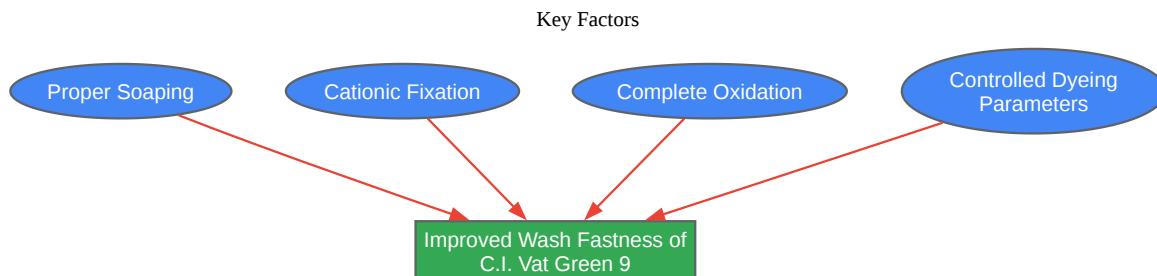
- Using a color matching cabinet with a D65 light source, compare the change in color of the dried dyed specimen with the original fabric using the Grey Scale for Color Change.
- Assess the degree of staining on each of the six fiber strips of the multifiber fabric using the Grey Scale for Staining.

Visualizations



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Caption: Experimental workflow for dyeing and improving wash fastness.



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Caption: Factors influencing the wash fastness of **C.I. Vat Green 9**.

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- To cite this document: BenchChem. [Technical Support Center: C.I. Vat Green 9 Application on Natural Fibers]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1584405#improving-the-wash-fastness-of-c-i-vat-green-9-on-natural-fibers>]

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